

Personal protective equipment for handling TED-347

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Compound of Interest

Compound Name: TED-347

Cat. No.: B15544150

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Essential Safety and Handling Guide for TED-347

Disclaimer: This document provides guidance for the handling of **TED-347** in a laboratory research setting. **TED-347** is a chemical intended for research use only and is not for human or veterinary use.^{[1][2]} The information provided here is based on publicly available data from chemical suppliers and does not constitute a formal Material Safety Data Sheet (MSDS). A comprehensive risk assessment should be conducted by qualified safety professionals before handling this compound.

TED-347 is an irreversible and covalent inhibitor of the TEAD4-Yap1 protein-protein interaction, with potential applications in cancer research, specifically targeting glioblastoma cell viability.^{[1][3][4]} As with any research chemical of unknown long-term toxicity, caution and adherence to strict laboratory safety protocols are paramount.

Quantitative Data Summary

The following table summarizes the key quantitative data available for **TED-347**:

Property	Value	Source
Molecular Weight	313.70 g/mol	[2][3][5]
Chemical Formula	C ₁₅ H ₁₁ ClF ₃ NO	[2][3][5]
CAS Number	2378626-29-8	[3][4][5]
Appearance	Solid powder	[2][5]
Purity	≥98%	[1][5]
Solubility in DMSO	64-100 mg/mL	[3][5]
EC ₅₀ for TEAD4-Yap1	5.9 μM	[1][3][4][5]
K _i for TEAD4	10.3 μM	[1][5]

Personal Protective Equipment (PPE)

Given that **TED-347** is a research chemical with an incomplete toxicological profile, the following personal protective equipment should be considered the minimum requirement when handling the compound, especially in its solid, powdered form:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Nitrile or other chemically resistant gloves.
- Body Protection: A laboratory coat is mandatory. For procedures with a higher risk of aerosolization or spillage, consider a chemical-resistant apron or coveralls.
- Respiratory Protection: For weighing or other procedures that may generate dust, a properly fitted NIOSH-approved respirator (e.g., N95 or higher) is recommended. All handling of the solid form should ideally be done in a certified chemical fume hood.

Experimental Protocols

Handling and Storage:

- Receiving and Unpacking: Upon receipt, visually inspect the package for any signs of damage or leakage. Wear appropriate PPE when unpacking.

- Storage: **TED-347** should be stored in a dry, dark environment. For long-term storage (months to years), a temperature of -20°C is recommended.^[2] For short-term storage (days to weeks), $0-4^{\circ}\text{C}$ is acceptable.^[2]
- Preparation of Stock Solutions:
 - Stock solutions are typically prepared in dimethyl sulfoxide (DMSO).^[2]^[3]^[4]^[5]
 - Due to the potential for aerosolization of the powder, the initial weighing and dissolution should be performed in a chemical fume hood.
 - Sonication or gentle heating in a warm water bath may be necessary to fully dissolve the compound in DMSO.^[3]^[4]^[5]
 - Prepared stock solutions should be stored at -20°C or -80°C to ensure stability.^[1] Aliquoting the stock solution is recommended to avoid repeated freeze-thaw cycles.^[3]

Spill Management:

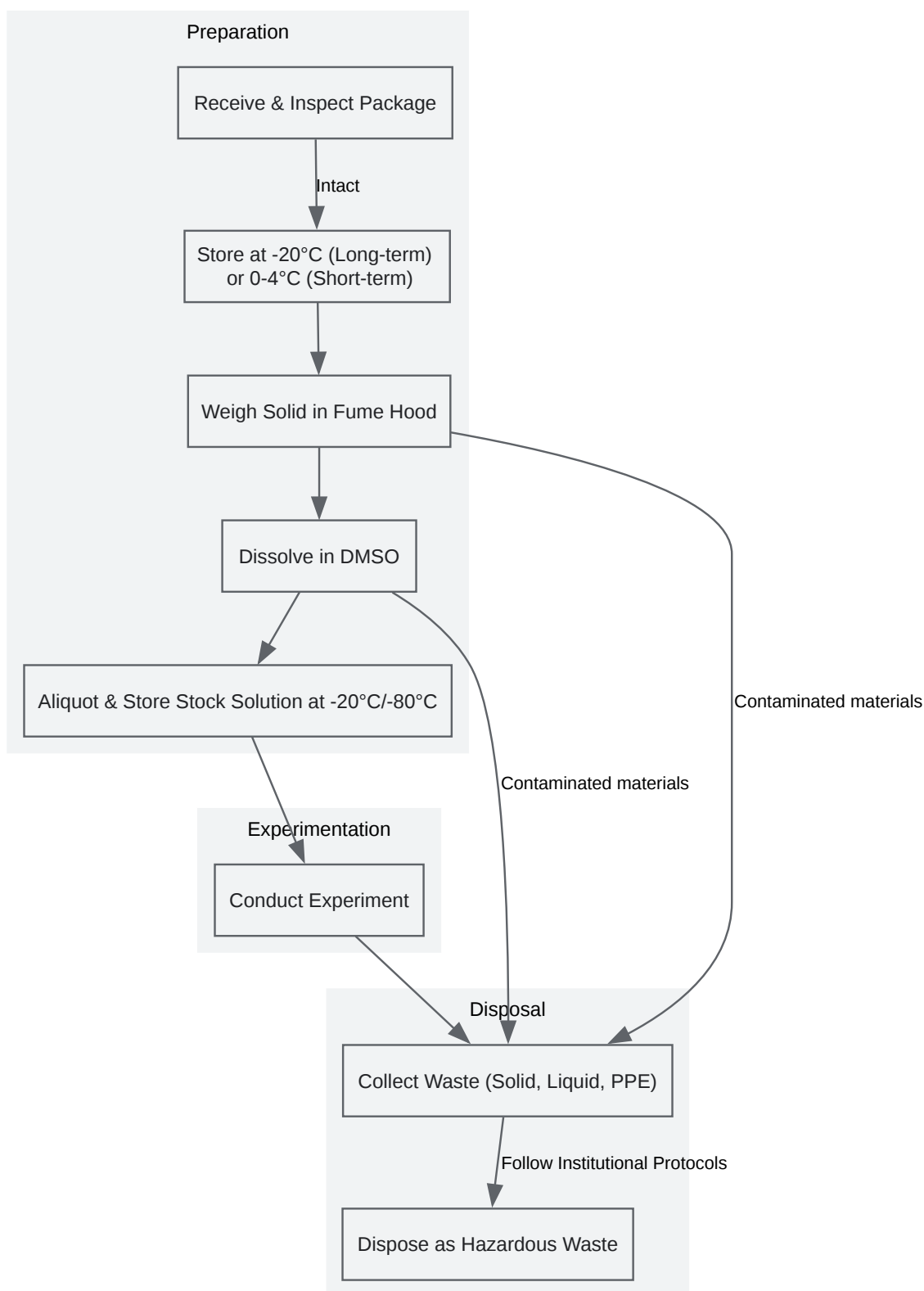
- Minor Spills (Solid):
 - Evacuate and restrict access to the area.
 - Wearing appropriate PPE, gently cover the spill with a damp paper towel to avoid raising dust.
 - Carefully wipe up the material, working from the outside in.
 - Place all contaminated materials into a sealed container for hazardous waste disposal.
 - Clean the spill area with a suitable laboratory detergent and water.
- Minor Spills (in Solution):
 - Evacuate and restrict access to the area.
 - Wearing appropriate PPE, absorb the spill with an inert absorbent material (e.g., vermiculite, sand, or commercial spill pads).

- Place the absorbent material into a sealed container for hazardous waste disposal.
- Clean the spill area with a suitable laboratory detergent and water.
- Major Spills: In the event of a large spill, evacuate the area immediately and contact your institution's environmental health and safety (EHS) department.

Disposal Plan:

All waste containing **TED-347**, including empty containers, contaminated PPE, and spill cleanup materials, must be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of **TED-347** down the drain or in the regular trash.

Workflow for Handling TED-347



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